

(3R)-3-Isopropenyl-6-Oxoheptanoic Acid: A Review of Current Biological Knowledge

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Compound of Interest

Compound Name: (3R)-3-isopropenyl-6-oxoheptanoic acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(3R)-3-isopropenyl-6-oxoheptanoic acid, a chiral monoterpene and oxo-fatty acid, is a molecule with a currently limited publicly documented biological activity profile beyond its application as a flavoring agent. Despite its classification within chemical families known for diverse pharmacological effects, a comprehensive review of scientific literature and patent databases reveals a significant gap in the understanding of its specific interactions with biological systems. This technical guide summarizes the available information on **(3R)-3-isopropenyl-6-oxoheptanoic acid** and highlights the dearth of quantitative data, experimental protocols, and defined signaling pathways, thereby identifying a clear opportunity for future research.

Introduction

(3R)-3-isopropenyl-6-oxoheptanoic acid is a C10 carboxylic acid featuring a ketone group and an isopropenyl moiety, conferring upon it characteristics of both monoterpenoids and oxo-fatty acids. Its chemical structure suggests the potential for biological activity, as compounds within these classes are known to exhibit a wide range of pharmacological properties, including

anti-inflammatory, antimicrobial, and anticancer effects. However, the primary role of 3-isopropenyl-6-oxoheptanoic acid (in its racemic or specific stereoisomeric forms) to date has been in the food industry as a flavoring ingredient.[1][2]

This document aims to provide an in-depth overview of the known biological activities of **(3R)-3-isopropenyl-6-oxoheptanoic acid**. However, extensive searches of scientific databases have yielded minimal specific data. Therefore, this guide will present the limited available information and discuss the general biological context of related compound classes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(3R)-3-isopropenyl-6-oxoheptanoic acid** is presented in Table 1. This information is primarily derived from chemical databases such as PubChem.[3]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O ₃	PubChem[3]
Molecular Weight	184.23 g/mol	PubChem[3]
IUPAC Name	(3R)-3-(prop-1-en-2-yl)-6-oxoheptanoic acid	PubChem[3]
ChEBI ID	CHEBI:37287	ChEBI
Appearance	Colorless clear liquid	JECFA[1]
Odor	Fatty, floral	JECFA[1]
Solubility	Practically insoluble in water; Soluble in ethanol	JECFA[1]

Table 1: Chemical and Physical Properties of **(3R)-3-isopropenyl-6-oxoheptanoic acid**.

Known Biological Information and Safety Evaluation

The most definitive information regarding the biological effects of 3-isopropenyl-6-oxoheptanoic acid comes from its evaluation as a food additive. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has assessed this substance and concluded that there is "no safety

concern at current levels of intake when used as a flavouring agent".^[1] This evaluation is based on toxicological data that, while ensuring safety for consumption, does not typically explore potential therapeutic activities.

No peer-reviewed studies detailing specific pharmacological activities, such as receptor binding affinities, enzyme inhibition constants (e.g., IC₅₀), or effects on cell signaling pathways, have been identified for **(3R)-3-isopropenyl-6-oxoheptanoic acid**.

Potential Biological Activities: A Contextual Overview

Given the lack of direct evidence, we can infer potential areas of biological activity by examining related classes of compounds.

Monoterpenoids

Monoterpenes, a class of terpenes with the molecular formula C₁₀H₁₆, are known for a wide array of biological activities. Many monoterpenes exhibit antimicrobial, anti-inflammatory, antioxidant, and anticancer properties. The isopropenyl group in **(3R)-3-isopropenyl-6-oxoheptanoic acid** is a common structural feature in many biologically active monoterpenes.

Oxo-Fatty Acids

Oxo-fatty acids are a class of fatty acids containing a ketone group. These molecules are often intermediates in fatty acid metabolism and can possess signaling functions. Some oxo-fatty acids have been reported to exhibit anti-inflammatory and cytotoxic activities.

Experimental Protocols and Methodologies

A critical component of a technical guide is the detailed description of experimental protocols. Due to the absence of published studies on the biological activity of **(3R)-3-isopropenyl-6-oxoheptanoic acid**, no such protocols can be provided.

Signaling Pathways and Mechanisms of Action

There is no information available in the scientific literature regarding the signaling pathways or specific molecular targets that may be modulated by **(3R)-3-isopropenyl-6-oxoheptanoic acid**.

acid.

To illustrate a hypothetical workflow for investigating the biological activity of a novel compound like **(3R)-3-isopropenyl-6-oxoheptanoic acid**, the following diagram is provided.



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Figure 1. A generalized experimental workflow for characterizing the biological activity of a novel chemical entity.

Quantitative Data Summary

As no quantitative data on the biological activity of **(3R)-3-isopropenyl-6-oxoheptanoic acid** has been found in the public domain, no data tables can be presented.

Conclusion and Future Directions

The current body of scientific knowledge on the specific biological activities of **(3R)-3-isopropenyl-6-oxoheptanoic acid** is exceedingly limited. Its established use as a flavoring agent and the corresponding safety assessments provide a baseline for its toxicological profile at low concentrations. However, its potential as a pharmacologically active agent remains unexplored.

The structural characteristics of this molecule, placing it at the intersection of monoterpenoids and oxo-fatty acids, suggest that it may possess latent biological activities. Future research should focus on:

- Broad-spectrum bioactivity screening: Utilizing a panel of in vitro assays to investigate potential antimicrobial, anti-inflammatory, cytotoxic, and receptor-modulating effects.

- Target identification studies: Employing modern chemical biology techniques to identify potential protein targets.
- In vivo studies: Based on promising in vitro results, investigating the effects of **(3R)-3-isopropenyl-6-oxoheptanoic acid** in relevant animal models.

The lack of data for **(3R)-3-isopropenyl-6-oxoheptanoic acid** represents a clear opportunity for novel discovery in the field of pharmacology and drug development.

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